

Personal protective equipment for handling 2-Azido-1-(2-hydroxyphenyl)ethanone

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Compound of Interest

Compound Name: 2-Azido-1-(2-hydroxyphenyl)ethanone

Cat. No.: B1659684

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Essential Safety and Handling of 2-Azido-1-(2-hydroxyphenyl)ethanone

For Researchers, Scientists, and Drug Development Professionals

This document provides critical safety and logistical information for the handling and disposal of **2-Azido-1-(2-hydroxyphenyl)ethanone**. The following procedures are designed to ensure the safe execution of experimental work by minimizing risks associated with this energetic and potentially hazardous compound.

Hazard Identification and Classification

While a specific Safety Data Sheet (SDS) for **2-Azido-1-(2-hydroxyphenyl)ethanone** is not readily available, the presence of the azido functional group classifies it as a potentially explosive and toxic substance. The parent compound, 2-Hydroxyacetophenone, is known to cause skin, eye, and respiratory irritation[1][2][3]. Therefore, handling requires stringent safety measures.

Primary Hazards:

- **Explosive Potential:** Organic azides can be sensitive to shock, friction, heat, and light, leading to violent decomposition[4].

- Toxicity: Azido compounds are generally toxic[4]. Ingestion or inhalation can be harmful[3][5].
- Formation of Hydrazoic Acid: Contact with acids can produce highly toxic and explosive hydrazoic acid[4].
- Formation of Metal Azides: Contact with certain metals (e.g., copper, lead, brass) can form highly sensitive and explosive metal azides[4].
- Irritation: The parent molecule suggests a risk of skin, eye, and respiratory irritation[1][2][6].

Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory.

PPE Category	Specification
Hand Protection	Double gloving: Nitrile gloves as an outer layer, with Silver Shield® gloves underneath for enhanced protection against toxic compounds[5].
Eye Protection	Chemical splash goggles are required. A face shield should be worn over the goggles, especially when working with larger quantities[7].
Body Protection	A flame-resistant lab coat must be worn. An apron can provide additional protection against splashes[7].
Respiratory Protection	Work must be conducted in a certified chemical fume hood. For emergencies or large-scale work, a NIOSH-approved respirator may be necessary[6][7].
Additional Protection	A blast shield must be positioned between the user and the experimental setup within the fume hood[5].

Safe Handling and Operational Plan

Engineering Controls:

- All work must be performed in a certified chemical fume hood with a face velocity between 80 and 120 feet per minute[7].
- A blast shield is mandatory for all operations involving this compound[5].
- Ensure an eyewash station and safety shower are immediately accessible[8].

Step-by-Step Handling Protocol:

- Preparation:
 - Before starting, review this protocol and the general safety guidelines for handling azido compounds[4][5].
 - Ensure the work area in the fume hood is clean and free of incompatible materials, especially acids and metals[4][5].
 - Use only plastic or ceramic spatulas and scrapers to handle the solid compound[5]. Avoid metal utensils[4].
 - Glassware should be free of scratches and ground glass joints should be avoided if possible to minimize friction[5].
- Weighing and Transfer:
 - Weigh the minimum quantity of the compound required for the experiment.
 - Perform all transfers within the fume hood, behind a blast shield.
 - Avoid any actions that could cause friction or shock, such as scraping vigorously.
- Reaction Setup:

- If dissolving the compound, add the solvent slowly. Avoid halogenated solvents like dichloromethane or chloroform[4].
- If heating is required, use a controlled heating mantle and monitor the temperature carefully. Avoid rapid heating.
- Store the compound below room temperature and away from light when not in use[4].

Disposal Plan

Azide-containing waste is considered hazardous and must be disposed of properly. Never dispose of azides down the drain[5].

Waste Stream	Collection and Labeling	Disposal Procedure
Solid Waste	Collect in a designated, labeled, and sealed container. The container should be plastic.	Dispose of through your institution's Environmental Health & Safety (EH&S) office as hazardous waste[5].
Liquid Waste (Organic Solvents)	Collect in a designated, labeled, and sealed waste container. Do not mix with acidic waste.	Dispose of through your institution's EH&S office.
Contaminated Materials	Gloves, weighing paper, and other contaminated items should be collected in a separate, sealed bag within the fume hood.	Dispose of as hazardous waste through EH&S.

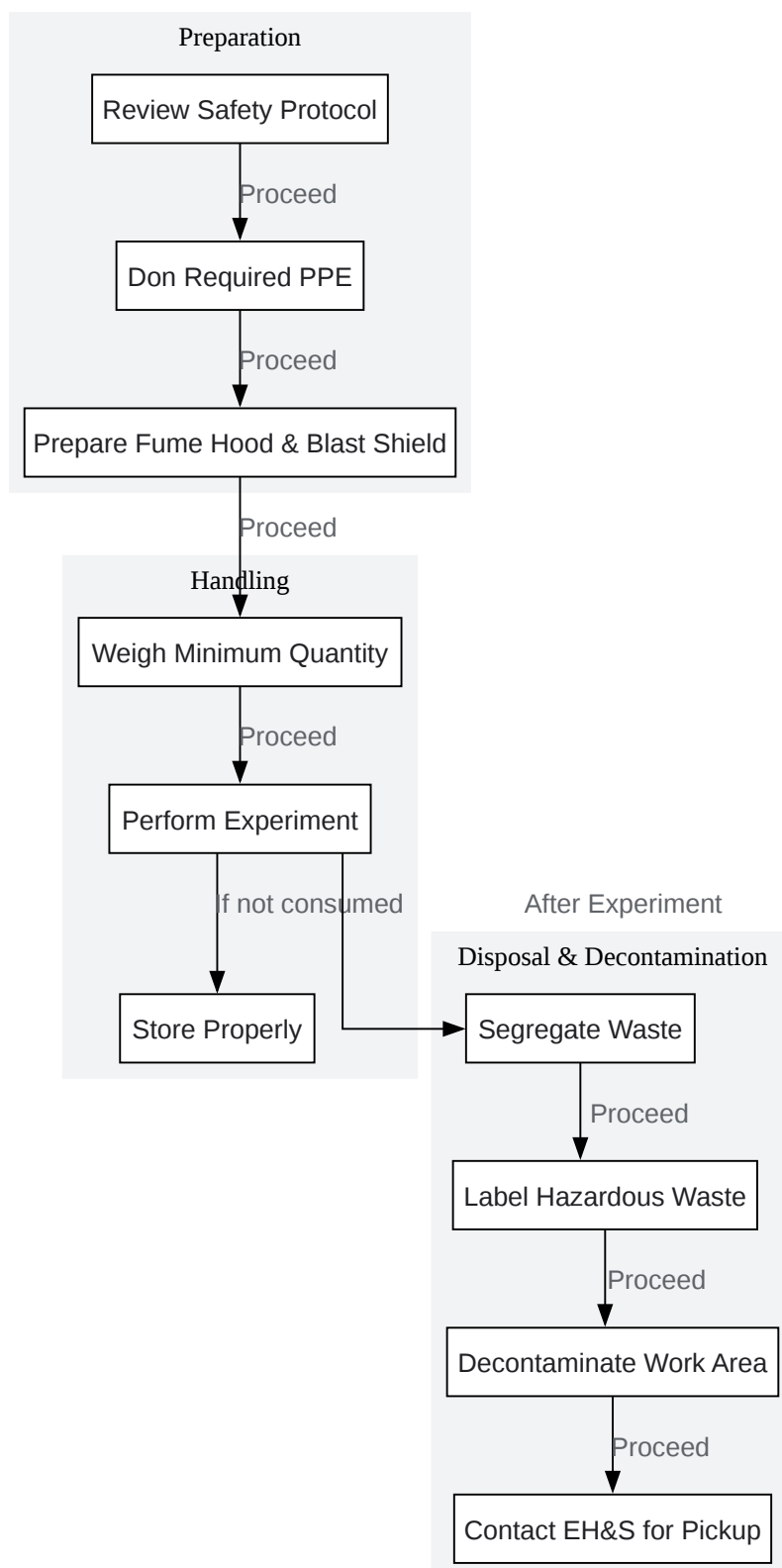
Decontamination:

- Clean any spills immediately with appropriate materials (e.g., absorbent pads for liquids).
- Decontaminate the work area thoroughly after each use.
- Wash hands and any exposed skin thoroughly after handling the compound[6][8].

Emergency Procedures

Emergency Situation	Action
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing[6][8]. Seek medical attention[2].
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, also under the eyelids[6][8]. Seek immediate medical attention.
Inhalation	Move the individual to fresh air immediately[2][8]. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention[5].
Ingestion	Do NOT induce vomiting. Rinse mouth with water[5][8]. Seek immediate medical attention.
Spill	Alert others in the vicinity. If the spill is large or you are not trained to handle it, evacuate the area and contact EH&S. For small spills, use appropriate absorbent material, collect in a sealed container, and dispose of as hazardous waste.

Workflow for Safe Handling and Disposal



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Caption: Workflow for the safe handling and disposal of **2-Azido-1-(2-hydroxyphenyl)ethanone**.

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